Spectroscopic Profile of 3-Methylpyrazole: A Technical Guide

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Compound of Interest

Compound Name:	*3-Methylpyrazole*
CAS No.:	*88054-14-2*
Cat. No.:	*B3431038*

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This technical guide provides a comprehensive overview of the spectroscopic data for **3-Methylpyrazole** (CAS No. 1453-58-3), a heterocyclic compound of interest in medicinal chemistry and materials science. The following sections detail its Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data, along with the experimental protocols for their acquisition.

Spectroscopic Data

The empirical formula for **3-Methylpyrazole** is $C_4H_6N_2$, with a molecular weight of 82.10 g/mol . Its structure is characterized by a five-membered aromatic ring containing two adjacent nitrogen atoms and a methyl substituent.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful technique for elucidating the structure of organic molecules. Below are the ^{1}H and ^{13}C NMR spectral data for **3-Methylpyrazole**.

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Table 1: ^{1}H NMR Spectroscopic Data for **3-Methylpyrazole**[1]

Chemical Shift (δ) ppm	Multiplicity	Assignment
10.88	Singlet (broad)	N-H
7.48	Doublet	H-5
6.06	Doublet	H-4
2.34	Singlet	-CH_3

Solvent: $CDCl_3$, Reference: TMS (0 ppm)

Table 2: ^{13}C NMR Spectroscopic Data for **3-Methylpyrazole**

Chemical Shift (δ) ppm	Assignment
~148	C-3
~134	C-5
~104	C-4
~12	-CH_3

Solvent: Not specified, data inferred from related structures.[2]

Infrared (IR) Spectroscopy

IR spectroscopy provides information about the functional groups present in a molecule. The IR spectrum of **3-Methylpyrazole** exhibits characteristic absorption bands corresponding to its structural features.

Table 3: Key IR Absorption Bands for **3-Methylpyrazole**

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Wavenumber (cm^{-1})	Intensity	Assignment
3400-3100	Broad, Medium	N-H stretching
3000-2850	Medium-Weak	C-H stretching (aromatic and aliphatic)
~1600	Medium	C=N stretching
~1500	Medium	C=C stretching (aromatic)
1450-1350	Medium	C-H bending (methyl)

Mass Spectrometry (MS)

Mass spectrometry provides information about the mass and fragmentation pattern of a molecule. The electron ionization (EI) mass spectrum of **3-Methylpyrazole** shows a prominent molecular ion peak and several characteristic fragment ions.

Table 4: Mass Spectrometry Data for **3-Methylpyrazole**

m/z	Relative Abundance (%)	Assignment
82	100	$[M]^+$ (Molecular Ion)
81	59	$[M-H]^+$
54	27	$[M-N_2H]^+$
53	12	$[C_3H_3N]^+$
42	11	$[C_2H_2N]^+$
41	9	$[C_3H_5]^+$
40	7	$[C_3H_4]^+$
28	17	$[N_2]^+$ or $[C_2H_4]^+$
27	15	$[HCNH]^+$

Experimental Protocols

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The following are generalized protocols for the acquisition of the spectroscopic data presented above. Instrument-specific parameters may require optimization.

NMR Spectroscopy Protocol

- Sample Preparation: Dissolve approximately 5-10 mg of **3-Methylpyrazole** in 0.5-0.7 mL of a deuterated solvent (e.g., $CDCl_3$). Add a small amount of a reference standard, such as tetramethylsilane (TMS), if not already present in the solvent.
- Instrument Setup: Place the NMR tube in the spectrometer. The instrument's magnetic field is shimmed to achieve homogeneity.
- ^{1}H NMR Acquisition: Acquire the proton spectrum using a standard single-pulse experiment. Typical parameters include a 30-45° pulse angle and a relaxation delay of 1-2 seconds.
- ^{13}C NMR Acquisition: Acquire the carbon spectrum using a proton-decoupled pulse sequence to obtain singlets for each carbon. A larger number of scans is typically required for ^{13}C NMR due to the low natural abundance of the ^{13}C isotope.
- Data Processing: The raw data (Free Induction Decay - FID) is Fourier transformed to generate the spectrum. The spectrum is then phased, baseline corrected, and referenced to the TMS signal at 0 ppm.

Infrared (IR) Spectroscopy Protocol

- Sample Preparation (Neat Liquid): Place a drop of liquid **3-Methylpyrazole** onto the surface of a salt plate (e.g., NaCl or KBr).[3] Gently place a second salt plate on top to create a thin liquid film.[3]
- Instrument Setup: Place the salt plate assembly into the sample holder of the IR spectrometer.
- Data Acquisition: Record a background spectrum of the empty instrument. Then, acquire the sample spectrum. The instrument software will automatically ratio the sample spectrum to the background spectrum to produce the final absorbance or transmittance spectrum.
- Data Analysis: Identify the major absorption bands and assign them to the corresponding functional group vibrations.

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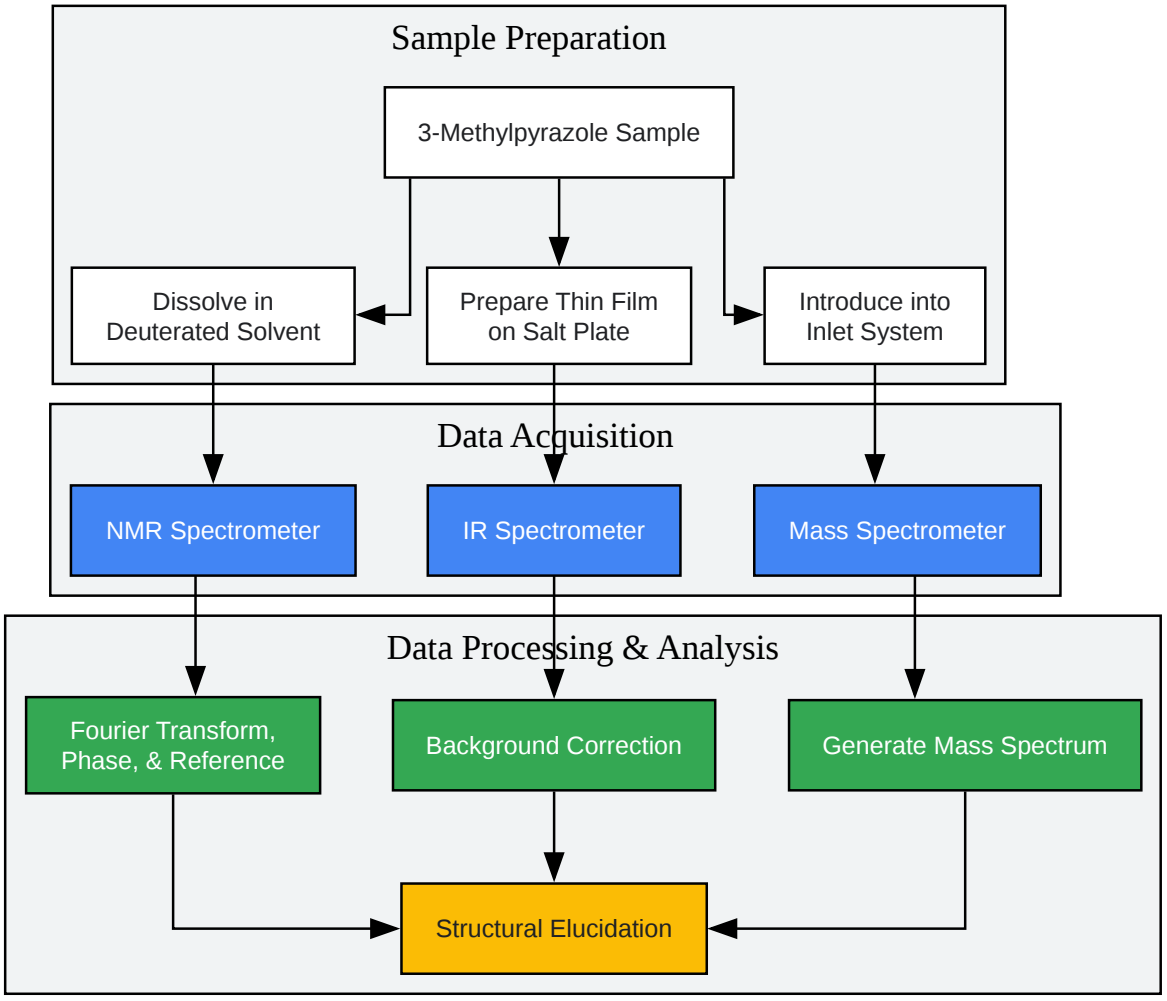
Mass Spectrometry Protocol

- Sample Introduction: Introduce a small amount of **3-Methylpyrazole** into the mass spectrometer. For a volatile compound like **3-Methylpyrazole**, this is often done via a gas chromatography (GC) inlet or by direct insertion.
- Ionization: The sample is ionized, typically using Electron Ionization (EI) for small, volatile molecules. In EI, a high-energy electron beam bombards the sample, causing the ejection of an electron to form a molecular ion and inducing fragmentation.
- Mass Analysis: The resulting ions are accelerated and separated based on their mass-to-charge (m/z) ratio by a mass analyzer (e.g., a quadrupole or time-of-flight analyzer).
- Detection: The separated ions are detected, and their abundance is recorded.
- Data Analysis: The resulting mass spectrum is a plot of relative ion abundance versus m/z. The molecular ion peak is identified, and the fragmentation pattern is analyzed to provide structural information.

Workflow Visualization

The following diagram illustrates the general workflow for the spectroscopic analysis of a chemical compound like **3-Methylpyrazole**.

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Caption: General workflow for spectroscopic analysis.

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